

Application Note: Structural Elucidation of Poliumoside using 1D and 2D NMR Spectroscopy

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Compound of Interest

Compound Name: *Poliumoside*

Cat. No.: *B1254255*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Poliumoside is a complex phenylethanoid glycoside that has been identified in various plant species, notably from the genus *Teucrium*.^{[1][2][3][4]} As a natural product, it holds potential for pharmacological applications, making its precise structural characterization a critical step for any research and development efforts. Nuclear Magnetic Resonance (NMR) spectroscopy is the most powerful and definitive technique for the complete structural elucidation of such complex molecules in solution.^[5] This application note provides a detailed overview and experimental protocols for the use of one-dimensional (1D) and two-dimensional (2D) NMR experiments to determine the complete structure of **Poliumoside**, including the nature of its constituent units, their connectivity, and relative stereochemistry.

Data Presentation: NMR Assignments for Poliumoside

The complete and unambiguous assignment of proton (^1H) and carbon (^{13}C) chemical shifts is fundamental to structural elucidation. The following data were assigned based on a comprehensive analysis of 1D (^1H , ^{13}C) and 2D (COSY, HSQC, HMBC, NOESY) NMR spectra recorded in methanol- d_4 (CD_3OD).^[1]

Table 1: ^1H and ^{13}C NMR Spectroscopic Data for **Poliumoside** (in CD_3OD).^[1]

Position	Aglycone (Hydroxytyrosol)	δ_{C} (ppm)	δ_{H} (ppm, mult., J in Hz)	Key HMBC Correlations	Key NOESY Correlations
1	131.6	-	H-2, H-6, H-7	H-7, H-8	
2	117.2	6.68 (d, 2.0)	H-6, H-7	H-7	
3	146.1	-	H-2, H-5	-	
4	144.8	-	H-2, H-5, H-6	-	
5	116.5	6.65 (d, 8.0)	H-4, H-7	H-6	
6	121.4	6.54 (dd, 8.0, 2.0)	H-2, H-4, H-7	H-5, H-7	
7	72.3	3.95 (m), 3.71 (m)	C-1, C-2, C-6, C-8	H-2, H-6, H-8	
8	36.5	2.77 (t, 7.4)	C-1, C-7, Glc-1'	H-7	
Position	Central Glucose (Glc)	δ_{C} (ppm)	δ_{H} (ppm, mult., J in Hz)	Key HMBC Correlations	Key NOESY Correlations
1'	104.2	4.37 (d, 7.8)	C-8, C-2', C-3', C-5'	H-3', H-5'	
2'	76.2	3.45 (m)	C-1', C-3'	H-1', H-3'	
3'	81.6	3.88 (t, 9.0)	C-1', C-2', C-4', C-5', Rha-1''	H-1', H-2', H-4', H-5'	
4'	71.5	4.89 (t, 9.5)	C-3', C-5', C-6', Caff-9'''	H-3', H-5'	
5'	76.5	3.63 (m)	C-1', C-3', C-4', C-6'	H-1', H-3', H-4', H-6'	
6'	69.8	4.40 (m)	C-4', C-5', Rha-1''''	H-5'	

Position	Rhamnose I (Rha)	δ_{C} (ppm)	δ_{H} (ppm, mult., J in Hz)	Key HMBC Correlations	Key NOESY Correlations
1"	103.1	5.17 (d, 1.5)	C-3', C-2", C-3", C-5"	H-2", H-3", H-4", H-5"	
2"	72.3	3.96 (m)	C-1", C-3"	H-1", H-3"	
3"	72.1	3.65 (dd, 9.5, 3.3)	C-1", C-2", C-4", C-5"	H-1", H-2", H-4"	
4"	73.9	3.33 (m)	C-3", C-5", C-6"	H-3", H-5"	
5"	70.8	3.55 (m)	C-1", C-4", C-6"	H-1", H-4", H-6"	
6"	(CH ₃)	18.4	1.09 (d, 6.2)	C-4", C-5"	H-5"
Position	Caffeoyl Moietiy (Caff)	δ_{C} (ppm)	δ_{H} (ppm, mult., J in Hz)	Key HMBC Correlations	Key NOESY Correlations
1'''	127.8	-	H-2''', H-6''', H-7'''	-	
2'''	115.2	7.04 (d, 2.0)	C-4''', C-6'''	H-7'''	
3'''	146.8	-	H-2''', H-5'''	-	
4'''	149.8	-	H-2''', H-5'''	-	
5'''	116.4	6.94 (d, 8.2)	C-1''', C-3'''	H-6'''	
6'''	123.2	6.77 (dd, 8.2, 2.0)	C-1''', C-2''', C-4'''	H-5'''	
7'''	147.9	7.58 (d, 15.9)	C-1''', C-2''', C-6''', C-8'''	H-2''', H-8'''	
8'''	114.7	6.28 (d, 15.9)	C-1''', C-9'''	H-7'''	
9'''	(C=O)	168.4	-	H-7''', H-8'''	-
Position	Rhamnose II (Rha)	δ_{C} (ppm)	δ_{H} (ppm, mult., J in Hz)	Key HMBC Correlations	Key NOESY Correlations

1'''	102.4	4.52 (d, 1.6)	C-6', C-2''', C-3''', C-5'''	H-2''', H-3''', H-4''', H-5'''	
2'''	72.5	3.79 (m)	C-1''', C-3'''	H-1''', H-3'''	
3'''	72.2	3.66 (dd, 9.5, 3.3)	C-1''', C-2''', C-4''', C-5'''	H-1''', H-2''', H-4'''	
4'''	74.0	3.34 (m)	C-3''', C-5''', C-6'''	H-3''', H-5'''	
5'''	71.7	3.99 (m)	C-1''', C-4''', C-6'''	H-1''', H-4''', H-6'''	
6'''	(CH ₃)	18.1	1.27 (d, 6.2)	C-4''', C-5'''	H-5'''

Experimental Protocols

Detailed methodologies for the key NMR experiments required for the structural elucidation of **Poliumoside** are provided below.

Sample Preparation

- Dissolution: Accurately weigh approximately 5-10 mg of purified **Poliumoside**.
- Solvent: Dissolve the sample in 0.6 mL of high-purity deuterated methanol (methanol-d₄, CD₃OD, 99.96 atom % D).
- Transfer: Transfer the solution to a standard 5 mm NMR tube.
- Homogenization: Gently vortex the tube to ensure a homogeneous solution and allow any microbubbles to dissipate.

NMR Data Acquisition

All spectra should be acquired on a 500 MHz (or higher) NMR spectrometer equipped with a cryoprobe for optimal sensitivity and resolution.

Protocol 2.2.1: 1D ¹H NMR

- Pulse Sequence: zg30 or similar standard 30° pulse sequence.
- Solvent Signal Suppression: Not typically required for CD₃OD, but presaturation can be used if a strong residual H₂O signal is present.
- Spectral Width (SWH): 12-16 ppm (e.g., 6000-8000 Hz on a 500 MHz instrument).
- Acquisition Time (AQ): 2-3 seconds.
- Relaxation Delay (D1): 2 seconds.
- Number of Scans (NS): 16-64 scans, depending on sample concentration.
- Temperature: 298 K.
- Referencing: The residual solvent signal of CD₃OD is referenced to δ_{H} 3.31 ppm.[6]

Protocol 2.2.2: 1D ¹³C NMR {¹H Decoupled}

- Pulse Sequence: zgpg30 or similar pulse sequence with proton decoupling.
- Spectral Width (SWH): 200-240 ppm (e.g., 25000-30000 Hz on a 125 MHz instrument).
- Acquisition Time (AQ): 1-1.5 seconds.
- Relaxation Delay (D1): 2-4 seconds.
- Number of Scans (NS): 1024-4096 scans, depending on concentration.
- Temperature: 298 K.
- Referencing: The solvent signal of CD₃OD is referenced to δ_{C} 49.15 ppm.[6]

Protocol 2.2.3: 2D ¹H-¹H COSY (Correlation Spectroscopy)

- Pulse Sequence: cosygpgqf or similar gradient-selected, phase-sensitive sequence.
- Spectral Width (SWH): 10-12 ppm in both F1 and F2 dimensions.

- Data Points (TD): 2048 in F2, 256-512 in F1.
- Number of Scans (NS): 4-8 per increment.
- Relaxation Delay (D1): 1.5-2 seconds.
- Purpose: To identify scalar-coupled (J-coupled) protons, typically those separated by 2-3 bonds. This is crucial for tracing the spin systems within each sugar ring and the aliphatic chains of the aglycone and caffeoyl moieties.

Protocol 2.2.4: 2D ^1H - ^{13}C HSQC (Heteronuclear Single Quantum Coherence)

- Pulse Sequence: hsqcedetgpsisp2.3 or similar gradient-selected, edited sequence for multiplicity determination (CH/CH_3 vs. CH_2).
- Spectral Width (SWH): F2 (^1H): 10-12 ppm; F1 (^{13}C): 160-180 ppm.
- Data Points (TD): 1024 in F2, 256 in F1.
- Number of Scans (NS): 8-16 per increment.
- Relaxation Delay (D1): 1.5 seconds.
- $^1\text{J}(\text{CH})$ Coupling Constant: Optimized for an average of 145 Hz.
- Purpose: To correlate protons directly to their attached carbons (one-bond ^1H - ^{13}C correlation). This experiment is essential for assigning the carbon spectrum based on the proton assignments.

Protocol 2.2.5: 2D ^1H - ^{13}C HMBC (Heteronuclear Multiple Bond Correlation)

- Pulse Sequence: hmbcgplpndqf or similar gradient-selected sequence.
- Spectral Width (SWH): F2 (^1H): 10-12 ppm; F1 (^{13}C): 200-220 ppm.
- Data Points (TD): 2048 in F2, 256-512 in F1.
- Number of Scans (NS): 16-64 per increment.

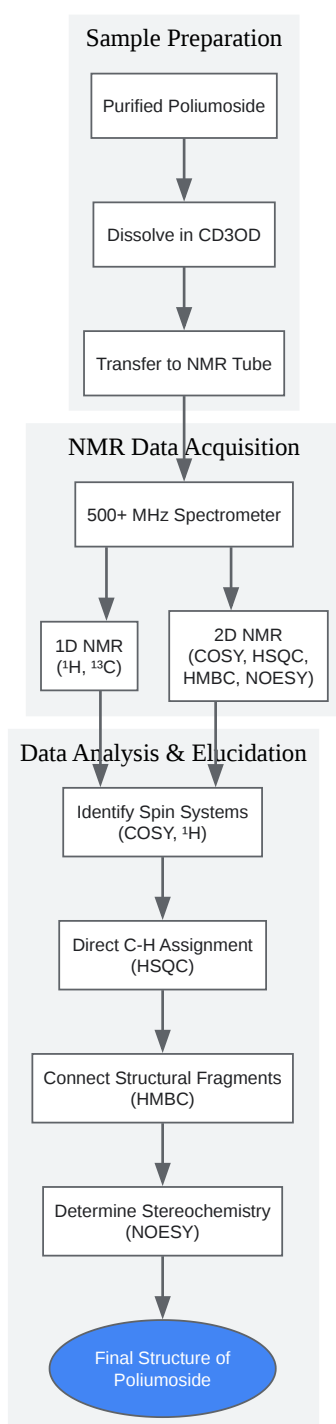
- Relaxation Delay (D1): 2 seconds.
- Long-Range Coupling Constant ($^nJ(\text{CH})$): Optimized for 8 Hz to detect 2-4 bond correlations.
- Purpose: To identify long-range (typically 2-4 bond) correlations between protons and carbons. This is the key experiment for connecting the individual structural fragments (aglycone, sugars, acyl group) by observing correlations across glycosidic linkages and ester bonds.

Protocol 2.2.6: 2D ^1H - ^1H NOESY (Nuclear Overhauser Effect Spectroscopy)

- Pulse Sequence: noesygp-ph or similar phase-sensitive, gradient-selected sequence.
- Spectral Width (SWH): 10-12 ppm in both F1 and F2 dimensions.
- Data Points (TD): 2048 in F2, 256-512 in F1.
- Number of Scans (NS): 16-32 per increment.
- Relaxation Delay (D1): 2 seconds.
- Mixing Time (d8): 300-800 ms.
- Purpose: To identify protons that are close in space ($<5 \text{ \AA}$), regardless of their bonding. This experiment is critical for determining the relative stereochemistry of the sugar rings and the spatial arrangement of the different moieties.

Visualization of Workflow and Structural Correlations

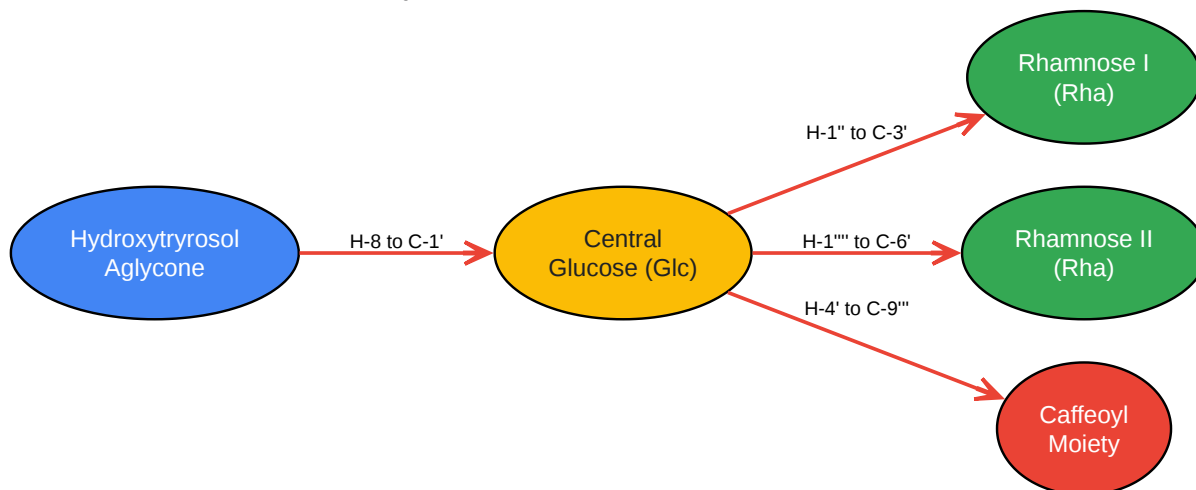
The logical flow of experiments and the key correlations used to assemble the final structure of **Poliumoside** are visualized below.



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Caption: Experimental workflow for the structural elucidation of **Poliumoside**.

Key HMBC Correlations in Poliumoside



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Caption: Key HMBC correlations establishing the connectivity of **Poliumoside** fragments.

Summary of Structural Elucidation Logic

The structural elucidation of **Poliumoside** is a stepwise process where information from each NMR experiment is layered to build the complete molecular picture.

- ^1H and COSY NMR: The aromatic and olefinic signals in the ^1H spectrum suggest the presence of two substituted benzene rings and a trans-double bond, characteristic of the hydroxytyrosol and caffeoyl moieties. The COSY spectrum reveals the proton-proton coupling networks (spin systems) within each of the three sugar rings and the ethyl chain of the aglycone.^[1]
- HSQC NMR: The HSQC spectrum provides the direct, one-bond correlation between every proton and its attached carbon. This allows for the confident assignment of all protonated carbons once the proton spectrum has been assigned. The edited HSQC further distinguishes CH/CH_3 groups (positive phase) from CH_2 groups (negative phase).
- HMBC NMR: This is the most critical experiment for determining the overall connectivity. Key long-range correlations establish the links between the individual units:^[1]

- A correlation from the anomeric proton of Rhamnose I (H-1'') to the C-3' of the central glucose confirms the Rha-(1 → 3)-Glc linkage.
- A correlation from the anomeric proton of Rhamnose II (H-1''') to the C-6' of the central glucose confirms the Rha-(1 → 6)-Glc linkage.^[1]
- A correlation from H-4' of the central glucose to the carbonyl carbon of the caffeoyl group (C-9'') establishes the ester linkage at the 4'-position.
- A correlation from the methylene protons (H-8) of the hydroxytyrosol aglycone to the anomeric carbon of the central glucose (C-1') confirms the glycosidic bond to the aglycone.
- NOESY NMR: The NOESY spectrum provides through-space correlations that help define the 3D structure and confirm stereochemistry. For example, correlations between the anomeric proton of a sugar and protons at the 3' and 5' positions of the same ring help confirm its orientation and ring conformation. Spatial proximity between protons on different structural units (e.g., between the aglycone and the central glucose) can provide insights into the molecule's preferred conformation in solution.

Conclusion

The combined application of 1D (¹H, ¹³C) and 2D (COSY, HSQC, HMBC, NOESY) NMR spectroscopy provides a robust and definitive method for the complete structural elucidation of complex natural products like **Poliumoside**. The protocols and data presented in this note serve as a comprehensive guide for researchers in natural product chemistry, pharmacology, and drug development, enabling the unambiguous characterization of **Poliumoside** and related phenylethanoid glycosides. This detailed structural information is an indispensable prerequisite for understanding its biological activity and for any further development.

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